Elucidation of a Novel Intermediate: A Technical Guide

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Compound of Interest		
Compound Name:	*TD1092 intermediate-1*	
Cat. No.:	*B12362758*	*Get Quote*

Disclaimer: Publicly available scientific literature and databases do not contain specific information regarding a compound designated "**TD1092 intermediate-1**." The following guide provides a comprehensive framework and methodologies for the structure elucidation of a novel chemical intermediate, presented here as a hypothetical case study. This guide is intended for researchers, scientists, and drug development professionals to illustrate the typical workflow and data analysis involved in such a process.

Introduction

The precise structural characterization of intermediates is a critical step in drug discovery and development. A thorough understanding of an intermediate's chemical structure is essential for process optimization, impurity profiling, and ensuring the final active pharmaceutical ingredient (API) meets regulatory standards. This guide outlines the standard analytical workflow for elucidating the structure of a novel intermediate, using a combination of mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, and chromatographic techniques.

Analytical Workflow for Structure Elucidation

The process of determining the structure of an unknown intermediate typically follows a systematic approach, beginning with preliminary analysis to determine purity and molecular weight, followed by more detailed spectroscopic analysis to piece together the molecular structure.

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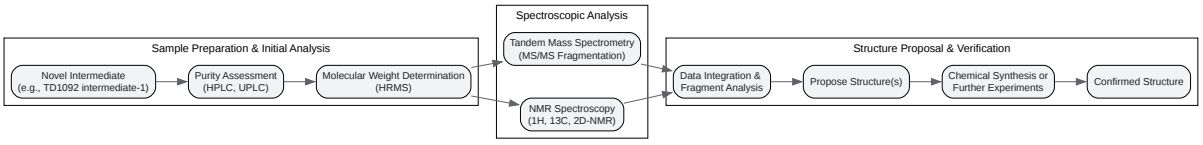

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Fig. 1: General workflow for the structure elucidation of a novel intermediate.

Data Presentation: Hypothetical Data for an Intermediate

The following tables summarize the type of quantitative data that would be collected during the structure elucidation of a hypothetical intermediate.

Table 1: High-Resolution Mass Spectrometry (HRMS) Data

Parameter	Observed Value	Interpretation
Ionization Mode	ESI+	Electrospray Ionization (Positive)
Adduct	$[M+H]^+$	Protonated molecule
Measured m/z	354.1234	Mass-to-charge ratio
Calculated Elemental Formula	$C_{18}H_{19}N_3O_4$	Proposed molecular formula
Mass Error (ppm)	1.2	High accuracy and confidence

Table 2: Hypothetical ^1H NMR Data (500 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz	Proposed Assignment
7.85	d	2H	8.5	Aromatic protons
7.23	d	2H	8.5	Aromatic protons
4.52	t	1H	6.0	CH
3.90	s	3H	-	OCH_3
3.21	d	2H	6.0	CH_2
2.50	s	3H	-	CH_3

Table 3: Hypothetical ^{13}C NMR Data (125 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Proposed Assignment
170.2	C=O (Amide)
165.8	C=O (Ester)
145.3	Aromatic C-N
130.1	Aromatic CH
128.5	Aromatic C-O
114.8	Aromatic CH
55.4	OCH_3
45.2	CH
35.1	CH_2
21.3	CH_3

Experimental Protocols

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High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Procedure: The sample is dissolved in a suitable solvent (e.g., methanol) and injected into the HPLC system. The retention time and peak area are used to determine the purity of the intermediate.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Instrumentation: A quadrupole time-of-flight (Q-TOF) mass spectrometer coupled to a UPLC system.
- Ionization Source: Electrospray ionization (ESI), positive and negative modes.
- MS1 Scan Range: m/z 100-1000.
- MS/MS Fragmentation: Collision-induced dissociation (CID) is a common method for fragmentation.[1]
- Collision Energy: Ramped from 10-40 eV to generate a rich fragmentation spectrum.

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- Procedure: The sample is introduced into the mass spectrometer via the UPLC system. In the first stage (MS1), ions are separated by their mass-to-charge ratio.[1] An ion of interest (the precursor ion) is selected and fragmented. In the second stage (MS2), the resulting fragment ions are detected to provide structural information.[1]

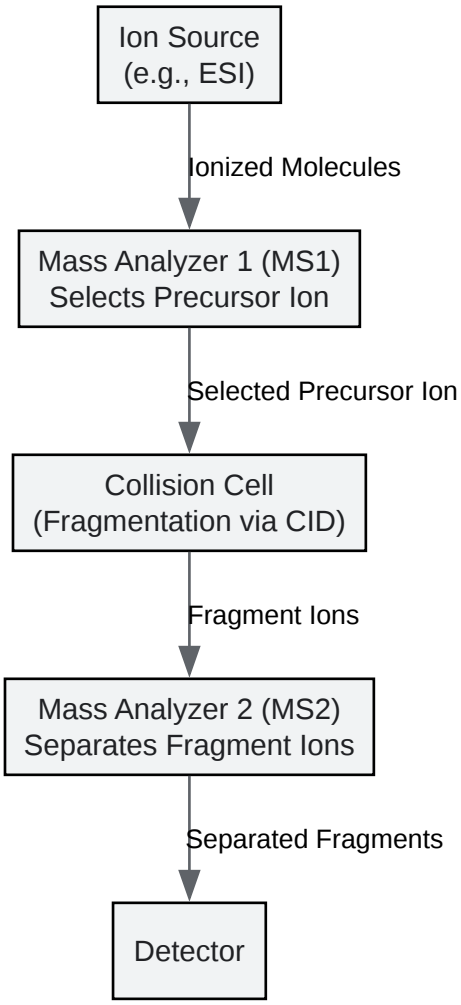

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Fig. 2: Principle of Tandem Mass Spectrometry (MS/MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: Bruker Avance 500 MHz NMR spectrometer or equivalent.
- Solvent: Deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6).
- Experiments:

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- ^{1}H NMR: Provides information on the number and types of protons and their neighboring atoms.
- ^{13}C NMR: Provides information on the carbon skeleton of the molecule.
- 2D NMR (COSY, HSQC, HMBC): Used to establish connectivity between protons and carbons, and to assemble the final structure.

- Procedure: A small amount of the purified sample is dissolved in the deuterated solvent and placed in an NMR tube. A series of one- and two-dimensional NMR experiments are performed to obtain detailed structural information.

Conclusion

The structure elucidation of a novel intermediate is a meticulous process that relies on the integration of data from multiple analytical techniques. While specific data for "**TD1092 intermediate-1**" is not publicly available, the workflow, data presentation, and experimental protocols outlined in this guide provide a robust framework for the structural characterization of any new chemical entity in a drug development pipeline. The combination of chromatographic separation with high-resolution mass spectrometry and detailed NMR analysis is the cornerstone of modern structure elucidation.

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References

- 1. Tandem mass spectrometry - Wikipedia [en.wikipedia.org]
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